

GHS Hazard Classification of Ethyl Isobutyrylacetate: A Technical Guide

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This technical guide provides a comprehensive overview of the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals for **ethyl isobutyrylacetate**. It is intended for researchers, scientists, and professionals in drug development who handle this substance. This document outlines its primary hazards, summarizes key physicochemical data, and describes the standard experimental methodologies for hazard determination.

Introduction

Ethyl isobutyrylacetate (CAS No. 7152-15-0) is an ester with the molecular formula C8H14O3.[1] It is a clear, colorless liquid used as a laboratory chemical.[1][2] A thorough understanding of its hazard profile is essential for safe handling, storage, and use in a research and development setting.

GHS Hazard Classification

The primary GHS hazard classification for **ethyl isobutyrylacetate** is as a flammable liquid.[2] [3][4] While some sources indicate potential for skin and eye irritation, these have not led to a harmonized GHS classification for these endpoints.[1] The toxicological properties of the substance have not been fully investigated.[2][5]

Table 1: GHS Classification of Ethyl Isobutyrylacetate



| Hazard Class | Hazard Category | Pictogram | Signal Word | Hazard Statement |
|----------------------|--------------------|---------------|-------------|----------------------------------------|
| Flammable Liquids | Category 3 | GHS02 (Flame) | Warning | H226: Flammable liquid and vapor |

Source: Aggregated data from ECHA C&L Inventory, Fisher Scientific, and Sigma-Aldrich.[2][3] [4]

Physicochemical Properties

The physical and chemical properties of a substance are fundamental to its GHS classification, particularly for physical hazards like flammability.

Table 2: Physicochemical Data for Ethyl Isobutyrylacetate

| Property | Value | Source |
|------------------|-------------------------------|-----------|
| Molecular Weight | 158.20 g/mol | [1] |
| Appearance | Clear, colorless liquid | [1][2] |
| Boiling Point | 173 °C at 760 mmHg | [1][4] |
| Melting Point | -9 °C | [1][4] |
| Flash Point | 44 °C (111.2 °F) - closed cup | [1][4] |
| Specific Gravity | 0.980 g/cm³ at 25 °C | [1][2][4] |
| Solubility | Not available | [1][2] |

Toxicological Data

Comprehensive toxicological data for **ethyl isobutyrylacetate** is limited. Safety Data Sheets consistently state that acute toxicity data (LD50/LC50) is not available and that the toxicological properties have not been fully investigated.[1][2]

Acute Toxicity: No quantitative data (LD50 or LC50) are available.[1]



- Skin Corrosion/Irritation: May cause skin irritation, but data is insufficient for a formal GHS classification.[1]
- Serious Eye Damage/Irritation: May cause eye irritation, but data is insufficient for a formal GHS classification.[1]
- Carcinogenicity, Mutagenicity, Reproductive Toxicity: No data are available to indicate that **ethyl isobutyrylacetate** is a carcinogen, mutagen, or reproductive toxin.[1]

Experimental Protocols for GHS Hazard Determination

While specific experimental reports for **ethyl isobutyrylacetate** are not publicly available, the GHS classification is based on standardized testing methods, primarily those established by the Organisation for Economic Co-operation and Development (OECD).

5.1. Flammable Liquids (OECD Test Guideline 436)

The classification of a substance as a Flammable Liquid Category 3 is determined by its flash point and initial boiling point.

- Objective: To determine the flash point of a liquid to assess its fire hazard.
- Methodology: A closed-cup equilibrium method is typically used. A specified quantity of the sample is introduced into a test cup, which is then closed. The temperature of the sample is increased, and at intervals, an ignition source is applied to the vapors in the cup. The flash point is the lowest temperature at which the application of the ignition source causes the vapors of the sample to ignite.
- Classification Criteria (Category 3): Flash point ≥ 23 °C and ≤ 60 °C. Ethyl isobutyrylacetate, with a flash point of 44 °C, falls squarely into this category.[1][4]
- 5.2. Acute Dermal Irritation/Corrosion (OECD Test Guideline 404)

This test determines the potential of a substance to cause irreversible (corrosion) or reversible (irritation) skin damage.



- Objective: To assess the potential for skin irritation and corrosion.
- Methodology: A small amount of the test substance (0.5 mL for liquids) is applied to a small area of skin (approx. 6 cm²) of a test animal (typically an albino rabbit) under a gauze patch. The patch is removed after a set exposure period (e.g., 4 hours). The skin is then observed and graded for erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.
- Classification: The classification is based on the mean scores for erythema and edema. While **ethyl isobutyrylacetate** is noted to "may cause skin irritation," the lack of a formal classification suggests that test results did not meet the GHS criteria for classification.[1]

5.3. Acute Eye Irritation/Corrosion (OECD Test Guideline 405)

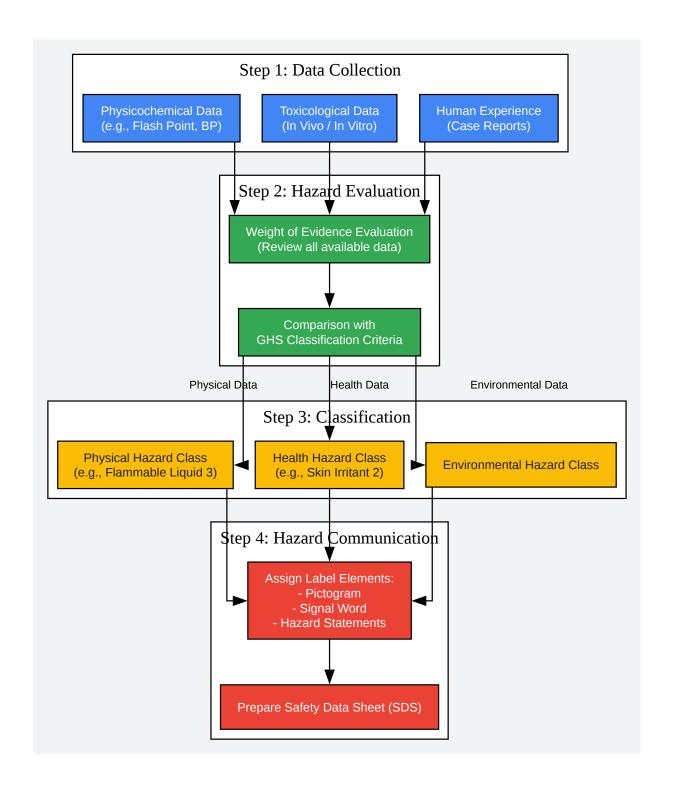
This test evaluates the potential of a substance to cause damage to the eye.

- Objective: To assess the potential for eye irritation and corrosion.
- Methodology: A small amount of the test substance (0.1 mL for liquids) is instilled into the
 conjunctival sac of one eye of a test animal (typically an albino rabbit). The other eye
 remains untreated and serves as a control. The eyes are examined and scored for corneal
 opacity, iris lesions, and conjunctival redness and swelling at specific intervals after
 instillation.
- Classification: Classification is based on the severity and persistence of the observed effects.
 Similar to skin irritation, the notation that ethyl isobutyrylacetate "may cause eye irritation" without a formal GHS classification implies the effects observed in studies were not severe or persistent enough to meet the classification criteria.[1]

GHS Classification Workflow

The process of classifying a chemical according to GHS involves a logical sequence of data gathering, evaluation, and hazard communication.





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Caption: Workflow for GHS Hazard Classification and Communication.



Conclusion

Based on available data, **ethyl isobutyrylacetate** is classified under GHS as a Flammable Liquid, Category 3.[2][3][4] This classification is based on its flash point of 44 °C.[1][4] While there are indications of potential for mild skin and eye irritation, current data are insufficient for a formal GHS health hazard classification.[1] There is a notable lack of comprehensive public data for other toxicological endpoints. Therefore, in addition to precautions against fire and explosion, standard laboratory personnel protective equipment, including gloves and safety glasses, should be worn to mitigate potential skin and eye contact.[2]

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